

A Comprehensive Technical Guide to ASTM F1839 for Orthopedic Device Testing

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Compound of Interest

Compound Name: F1839-I

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This in-depth technical guide provides a comprehensive overview of the ASTM F1839 standard, "Standard Specification for Rigid Polyurethane Foam for Use as a Standard Material for Testing Orthopaedic Devices and Instruments." This standard is critical for ensuring the consistency and comparability of mechanical testing for a wide range of orthopedic devices. By providing a standardized substitute for human cancellous bone, ASTM F1839 allows for reproducible evaluations of device performance.^{[1][2][3][4][5][6]}

Executive Summary

ASTM F1839 specifies the requirements for rigid, closed-cell polyurethane foam used as a standardized testing medium for orthopedic devices and instruments.^{[1][6]} This synthetic material mimics the mechanical properties of human cancellous bone, providing a consistent and reliable alternative to cadaveric specimens.^{[1][5][6]} The standard defines various grades of foam based on their density, which in turn dictates their mechanical characteristics.^[5] Adherence to this standard is crucial for researchers and developers to generate comparable and reliable data on the performance of new orthopedic devices and technologies. This guide will detail the mechanical properties of various foam grades, outline the experimental protocols for key mechanical tests, and provide a visual representation of the testing workflow.

Quantitative Data: Mechanical Properties of ASTM F1839 Foam Grades

The ASTM F1839 standard categorizes rigid polyurethane foam into different grades based on their nominal density. These grades exhibit a range of mechanical properties designed to simulate various qualities of human cancellous bone. The following tables summarize the key mechanical properties for different foam grades as specified in the standard.

Table 1: Density Specifications for ASTM F1839 Foam Grades

Grade Designation	Nominal Density (pcf)	Nominal Density (g/cc)	Minimum Density (kg/m ³)	Maximum Density (kg/m ³)
5	5	0.08	72.10	88.10
10	10	0.16	144.0	176.0
12	12	0.19	173.0	211.5
15	15	0.24	216.0	264.5
20	20	0.32	288.5	352.5
25	25	0.40	360.5	440.5
30	30	0.48	432.5	528.5
35	35	0.56	504.5	617.0
40	40	0.64	576.5	705.0
50	50	0.80	721.0	881.0

Table 2: Compressive Strength and Modulus Requirements

Grade	Minimum Compressive Strength (MPa)	Maximum Compressive Strength (MPa)	Minimum Compressive Modulus (MPa)	Maximum Compressive Modulus (MPa)
5	0.4495	0.7800	16	-
10	1.745	2.820	58	-
12	2.485	3.970	81	-
15	3.820	6.050	123	-
20	6.630	10.45	210	-
25	10.15	16.00	317	-
30	14.30	22.70	445	-
35	19.15	30.55	592	-
40	24.60	39.55	759	-
50	37.35	61.05	1148	-

Table 3: Shear Strength and Modulus Requirements

Grade	Minimum Shear Strength (MPa)	Maximum Shear Strength (MPa)	Minimum Shear Modulus (kPa)	Maximum Shear Modulus (kPa)
5	-	-	5,460	9,000
10	1.225	2.010	15,150	22,750
12	1.610	2.580	19,700	29,200
15	2.235	3.510	27,100	39,700
20	3.395	5.275	40,750	59,250
25	4.665	7.275	55,700	81,150
30	6.025	9.495	71,700	105,000
35	7.460	11.95	88,650	131,000
40	8.960	14.55	106,500	159,000
50	12.10	20.40	144,000	220,000

Table 4: Screw Pullout Strength Requirements

Grade	Minimum Pullout Strength (N)	Maximum Pullout Strength (N)
5	56.00	176.0
10	220.0	453.0
12	309.5	592.5
15	464.5	831.0
20	770.0	1310
25	1125	1890
30	1520	2570
35	1950	3355
40	2400	4245
50	3380	6350

Experimental Protocols

This section provides detailed methodologies for the key mechanical tests cited in the ASTM F1839 standard.

Determination of Compressive Strength and Modulus

This test determines the compressive properties of the rigid polyurethane foam, which are critical for understanding its behavior under load, simulating weight-bearing conditions in the human body.

- Specimen Preparation:
 - Five specimens are prepared from the solid foam block, each with dimensions of 50.8 mm x 50.8 mm x 25.4 mm.[\[7\]](#)
 - The thickness of the specimen should be parallel to the foam rise direction.[\[7\]](#)
 - Specimens are conditioned at $24 \pm 2.8^{\circ}\text{C}$ for 3 hours prior to testing.[\[7\]](#)

- Apparatus:
 - A universal testing machine with a load cell conforming to ASTM E4 is required.
 - The machine must be capable of applying a compressive load at a constant displacement rate.
- Procedure:
 - The dimensions of each conditioned specimen are measured accurately.
 - The specimen is placed between the compression platens of the testing machine, ensuring that the compressive load is applied parallel to the foam rise direction.^[7]
 - The test is conducted in accordance with ASTM D1621, Procedure A, at a temperature of $24 \pm 2.8^{\circ}\text{C}$.^[7]
 - The compressive strength and the maximum compressive modulus are determined for each specimen.^[7]
 - The average compressive strength and modulus of the five specimens are calculated.^[7]

Determination of Shear Strength and Modulus

This test evaluates the foam's resistance to shearing forces, which is relevant for orthopedic applications where devices may be subjected to torsional or off-axis loads.

- Specimen Preparation:
 - Five specimens are prepared from the solid foam, each with dimensions of 76.2 mm x 25.4 mm x 6.35 mm.^[7]
 - The thickness of the specimen should be parallel to the foam rise direction.^[7]
 - Specimens are conditioned at $24 \pm 2.8^{\circ}\text{C}$ for 3 hours before testing.^[7]
- Apparatus:
 - A universal testing machine equipped with a shear test fixture is used.

- The load cell must comply with ASTM E4.
- Procedure:
 - The dimensions of each conditioned specimen are measured precisely.
 - The specimen is mounted in the shear fixture.
 - The test is performed to determine the shear strength and shear modulus for each specimen.
 - The average shear strength and modulus of the five specimens are calculated.

Determination of Screw Pullout Strength

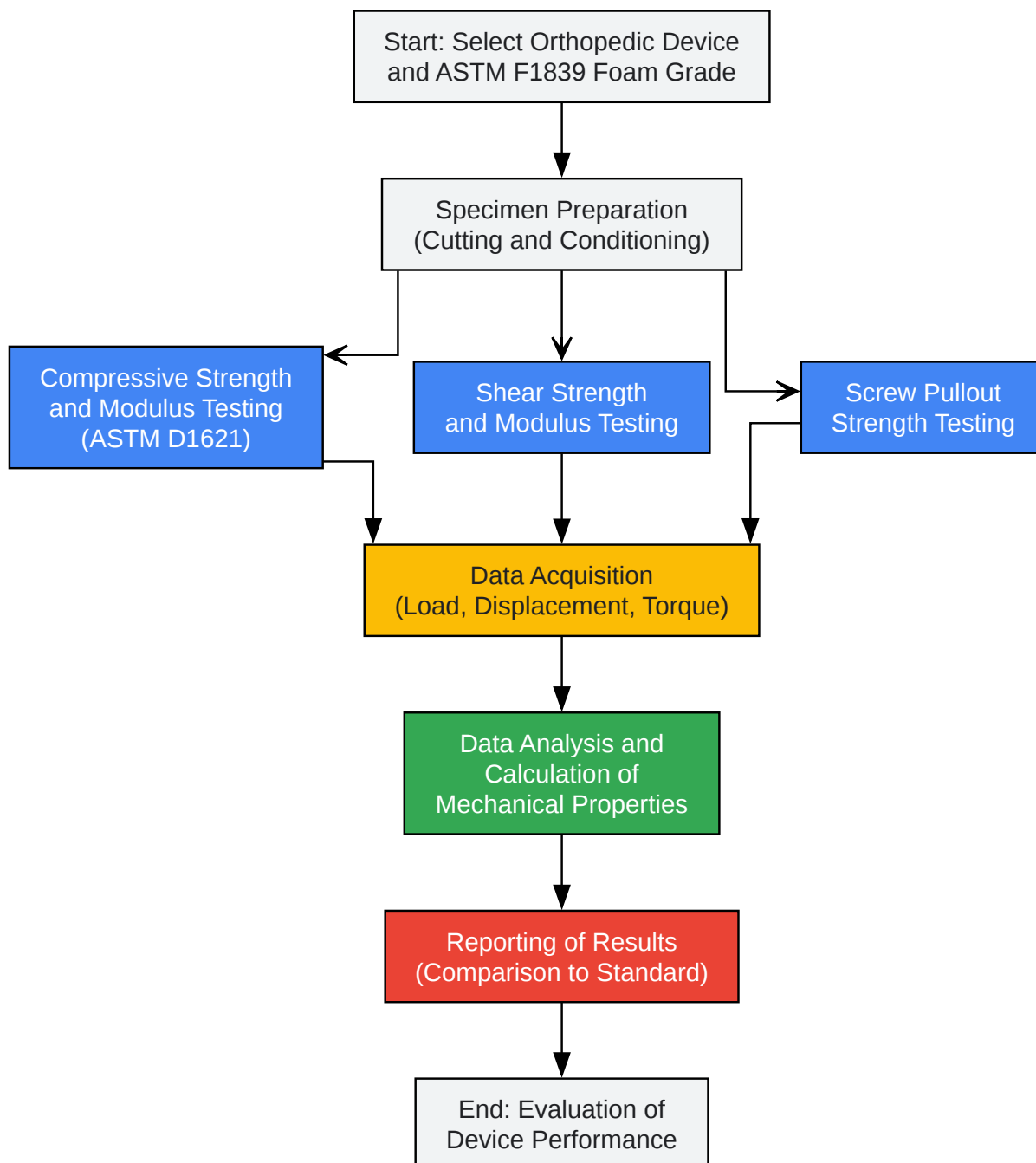
This is a critical test for evaluating the fixation strength of orthopedic screws in the synthetic bone material, providing a direct measure of the implant's stability.

- Specimen Preparation:
 - Five specimens are prepared from the solid foam, each with dimensions of 50.8 mm x 50.8 mm x 25.4 mm.^[7]
 - The thickness of the specimen should be parallel to the foam rise direction.^[7]
- Apparatus:
 - A testing machine capable of both rotational and axial movement is required.
 - A torque and axial force sensor are necessary to record the insertion and pullout data.
 - A fixture is needed to securely hold the foam block during testing.
- Procedure:
 - A pilot hole may be drilled into the foam block, depending on the specific screw being tested.
 - The bone screw is driven into the test block at a controlled rotational speed.

- After insertion to the desired depth, an axial tensile load is applied to the screw head at a constant rate of 5 mm/min until the screw is pulled out.
- The maximum force required to pull the screw out is recorded as the pullout strength.
- The average pullout strength of the five specimens is calculated.

Visualization of the ASTM F1839 Testing Workflow

The following diagram illustrates the general workflow for conducting mechanical testing of orthopedic devices in accordance with the ASTM F1839 standard.



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Caption: General workflow for orthopedic device testing using ASTM F1839.

Conclusion

The ASTM F1839 standard provides an essential framework for the mechanical testing of orthopedic devices. By utilizing standardized rigid polyurethane foam, researchers, scientists, and drug development professionals can ensure that their test results are both reproducible and comparable across different studies and laboratories. This guide has provided a detailed overview of the quantitative mechanical properties of various foam grades, comprehensive experimental protocols for key tests, and a clear visualization of the testing workflow. Adherence to these guidelines is paramount for the robust evaluation and development of safe and effective orthopedic implants and instruments.

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